

Bindone: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: **Bindone**
Cat. No.: **B167395**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical compound **Bindone**, including its fundamental identifiers, and outlines its relevance in scientific research.

Chemical Identification

For clarity and consistency in research and documentation, the standardized nomenclature and registry numbers for **Bindone** are provided below.

Identifier	Value
IUPAC Name	2,2'-Methylenebis(1H-indene-1,3(2H)-dione)
CAS Number	1090-07-9

Core Characteristics and Applications

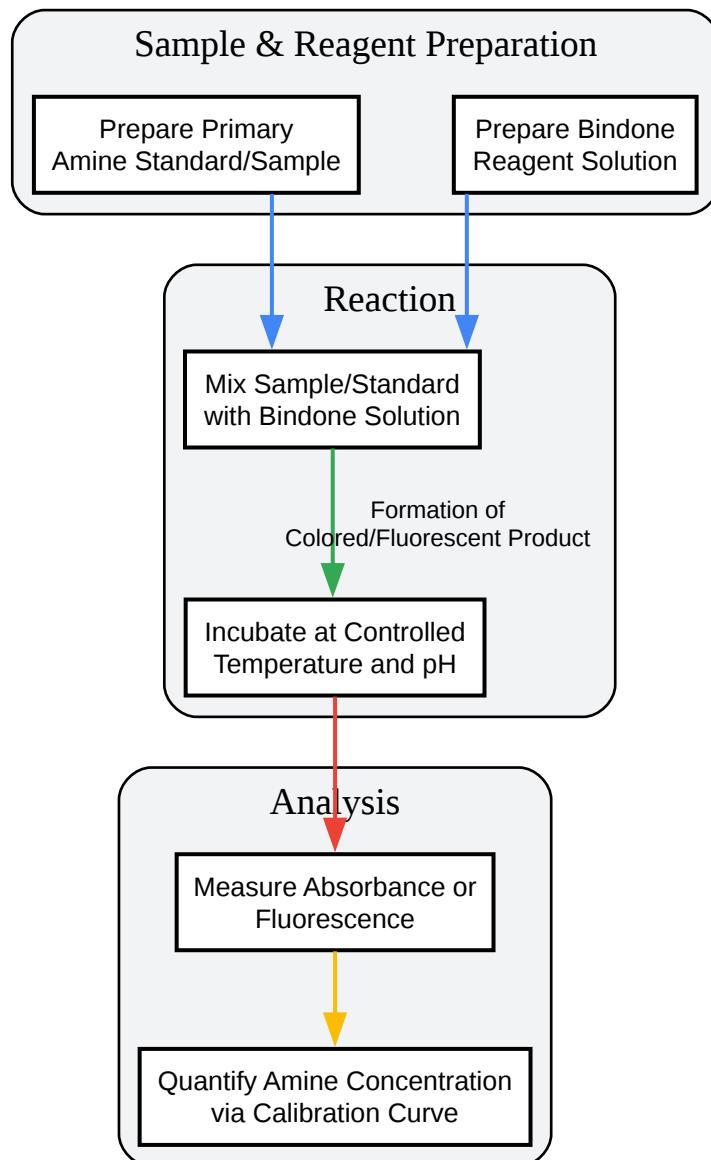
Bindone is a dicarbonyl compound that has found utility in various chemical and analytical applications. Its structure, consisting of two indane-1,3-dione moieties linked by a methylene bridge, is central to its reactivity and use as a chemical intermediate and analytical reagent.

One of the notable applications of **Bindone** is in the field of analytical chemistry as a reagent for the spectrophotometric and fluorometric determination of primary amines and amino acids. The reaction between **Bindone** and a primary amine typically results in the formation of a

highly colored and fluorescent derivative, which allows for sensitive and selective quantification.

Experimental Workflow: Determination of Primary Amines

The following diagram illustrates a generalized workflow for the determination of primary amines using **Bindone**. This process is foundational for quantitative analysis in various research contexts, including drug development and biochemical assays.

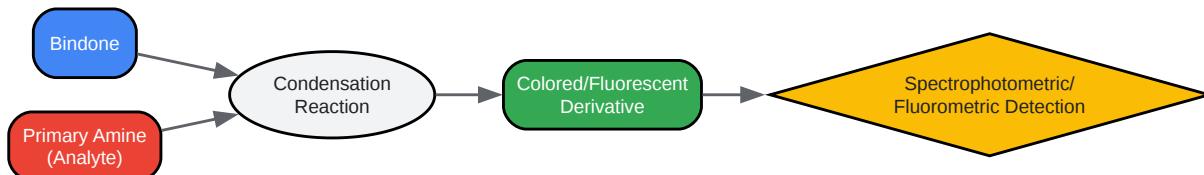


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Caption: Generalized workflow for the quantification of primary amines using **Bindone**.

Logical Relationship: Reagent to Analyte Detection

The utility of **Bindone** as an analytical reagent is based on a clear logical progression from its chemical properties to the successful detection of a target analyte. The diagram below outlines this relationship.

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Caption: Logical flow from **Bindone**'s reaction to analyte detection.

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